

# Personal protective equipment for handling AC-24,055

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: AC-24,055

Cat. No.: B1666484

[Get Quote](#)

## Essential Safety and Handling Guide for AC-24,055

This document provides immediate and essential safety protocols, operational guidelines, and disposal plans for the handling of **AC-24,055**, also identified as 1-(3-ACETAMIDOPHENYL)-3,3-DIMETHYLTRIAZENE (CAS No. 1933-50-2). The information is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

## Physicochemical and Hazard Information

While a specific Safety Data Sheet (SDS) for **AC-24,055** is not readily available in public databases, data for structurally related compounds and general chemical safety principles form the basis of these recommendations. **AC-24,055** is an active compound, and caution should be exercised during its handling.

### Quantitative Data Summary

Property	Value	Source
Chemical Name	1-(3-ACETAMIDOPHENYL)-3,3-DIMETHYLTRIAZENE	ChemBK
Synonyms	AC-24,055, Antifeeding Compound 24055	ChemBK
CAS Number	1933-50-2	ChemBK
Molecular Formula	C10H14N4O	ChemBK
Molar Mass	206.24 g/mol	ChemBK
Melting Point	158 °C	ChemBK
Boiling Point	345.1°C (rough estimate)	ChemBK
Hazard Statements	Harmful if swallowed.[1][2]	Sigma-Aldrich, Carl ROTH

## Personal Protective Equipment (PPE)

A thorough hazard assessment is crucial for selecting the appropriate PPE.[3][4] The following table outlines the recommended PPE for handling **AC-24,055** based on general laboratory safety standards.

Body Part	Recommended Protection	Specifications
Eyes/Face	Safety glasses with side shields or goggles. A face shield may be required for splash hazards.	Compliant with ANSI Z87.1 standards.
Hands	Chemical-resistant gloves.	Nitrile or latex gloves are generally suitable. Always inspect gloves for integrity before use and dispose of them properly after handling the compound. <a href="#">[1]</a>
Body	Laboratory coat.	Should be clean and buttoned.
Respiratory	Use in a well-ventilated area. A respirator may be necessary if dusts or aerosols are generated.	Follow guidelines in an approved respiratory protection program.

## Operational and Handling Protocols

### General Handling:

- Avoid contact with skin, eyes, and clothing.[\[2\]](#)
- Do not breathe dust or vapors.[\[2\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)
- Use only in a well-ventilated area, preferably in a chemical fume hood.
- Do not eat, drink, or smoke in areas where the chemical is handled.[\[1\]](#)

### Storage:

- Store in a tightly closed container in a cool, dry place.[\[5\]](#)

- Keep away from incompatible materials such as strong oxidizing agents.

#### Spill Management:

- Evacuate the area.
- Wear appropriate PPE.
- For solid spills, carefully sweep or scoop up the material to avoid generating dust.
- Place the spilled material into a labeled, sealed container for disposal.
- Clean the spill area with a suitable solvent, followed by soap and water.
- For liquid spills, absorb with an inert material (e.g., sand, vermiculite) and place in a sealed container for disposal.

## First Aid Measures

Exposure Route	First Aid Procedure
Ingestion	If swallowed, rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention. <a href="#">[5]</a>
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if symptoms persist. <a href="#">[6]</a>
Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation develops. <a href="#">[6]</a>
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. <a href="#">[6]</a>

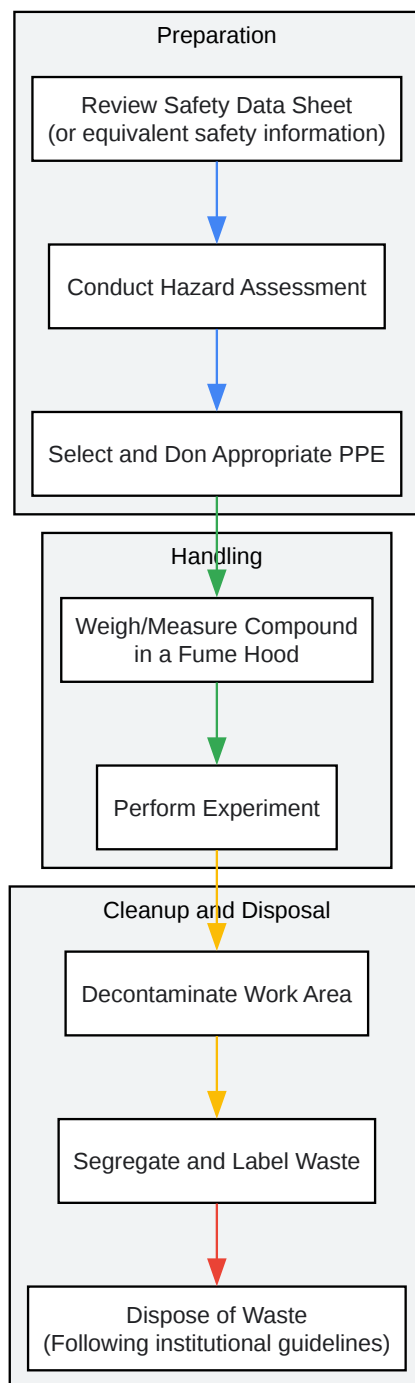
## Disposal Plan

Dispose of **AC-24,055** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations.<sup>[1]</sup> Contact a licensed professional waste disposal service to dispose of this material. Do not allow the material to enter drains or waterways.

## Experimental Workflow and Diagrams

As no specific experimental protocols involving signaling pathways for **AC-24,055** were found, a general workflow for handling potentially hazardous compounds in a laboratory setting is provided below.

## General Workflow for Handling AC-24,055



[Click to download full resolution via product page](#)

Caption: General Laboratory Workflow for Chemical Handling.

This guide is intended to provide essential safety information. Always consult with your institution's Environmental Health and Safety (EHS) department for specific guidance and protocols related to your work.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [sigmaaldrich.com](https://www.sigmaaldrich.com) [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- 2. [carlroth.com](https://www.carlroth.com) [[carlroth.com](https://www.carlroth.com)]
- 3. [michigan.gov](https://www.michigan.gov) [[michigan.gov](https://www.michigan.gov)]
- 4. [michigan.gov](https://www.michigan.gov) [[michigan.gov](https://www.michigan.gov)]
- 5. [sigmaaldrich.com](https://www.sigmaaldrich.com) [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- 6. [fishersci.co.uk](https://www.fishersci.co.uk) [[fishersci.co.uk](https://www.fishersci.co.uk)]
- To cite this document: BenchChem. [Personal protective equipment for handling AC-24,055]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1666484#personal-protective-equipment-for-handling-ac-24-055>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)